

Proper Disposal of BMS-191011: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BMS-191011

CAS No.: 202821-81-6

Cat. No.: B1667175

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For researchers, scientists, and drug development professionals working with the potent KCa1.1 (BK) channel opener, **BMS-191011**, adherence to proper disposal protocols is paramount for ensuring laboratory safety and environmental protection. In the absence of a specific Safety Data Sheet (SDS) detailing disposal procedures, this guide provides essential safety and logistical information based on best practices for the handling and disposal of potent, non-volatile research compounds. All procedures outlined herein should be executed in strict accordance with institutional, local, and national regulations. Consultation with your institution's Environmental Health and Safety (EHS) office is mandatory before proceeding with any disposal activities.

Key Chemical and Physical Properties of BMS-191011

A thorough understanding of the chemical's properties is foundational to its safe handling and disposal. The following table summarizes key quantitative data for **BMS-191011**.

Property	Value
Chemical Name	3-[(5-Chloro-2-hydroxyphenyl)methyl]-5-[4-(trifluoromethyl)phenyl]-1,3,4-oxadiazol-2(3H)-one[1][2][3][4]
Molecular Formula	C ₁₆ H ₁₀ ClF ₃ N ₂ O ₃ [2][4]
Molecular Weight	370.71 g/mol [1][4]
CAS Number	202821-81-6[2][4]
Appearance	White solid[4]
Solubility	Soluble in DMSO (up to 100mM) and ethanol (up to 15mM)[2]
Storage	Store solid at room temperature.[2][4] Store solutions at -20°C for up to one month.[2]

Standard Operating Procedure for the Disposal of BMS-191011

The following step-by-step protocol is a general guideline for the safe disposal of **BMS-191011** and associated contaminated materials.

Personal Protective Equipment (PPE) Requirement:

- Gloves: Chemically resistant nitrile gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat is required.

Disposal of Solid, Unused BMS-191011:

- Consult EHS: Prior to initiating any disposal procedure, contact your institution's EHS office for guidance specific to potent chemical compounds.

- **Packaging:** Keep the compound in its original, securely sealed container. If repackaging is necessary, use a compatible container that is clearly labeled with the chemical name ("**BMS-191011**"), CAS number (202821-81-6), and appropriate hazard warnings.
- **Waste Stream:** This compound must be disposed of as hazardous chemical waste through your institution's designated waste management program. Do not mix with other waste streams unless explicitly approved by your EHS office.
- **Institutional Pickup:** Arrange for the collection and disposal of the hazardous waste container through your institution's EHS-approved waste pickup service.

Disposal of **BMS-191011** Solutions (e.g., in DMSO or ethanol):

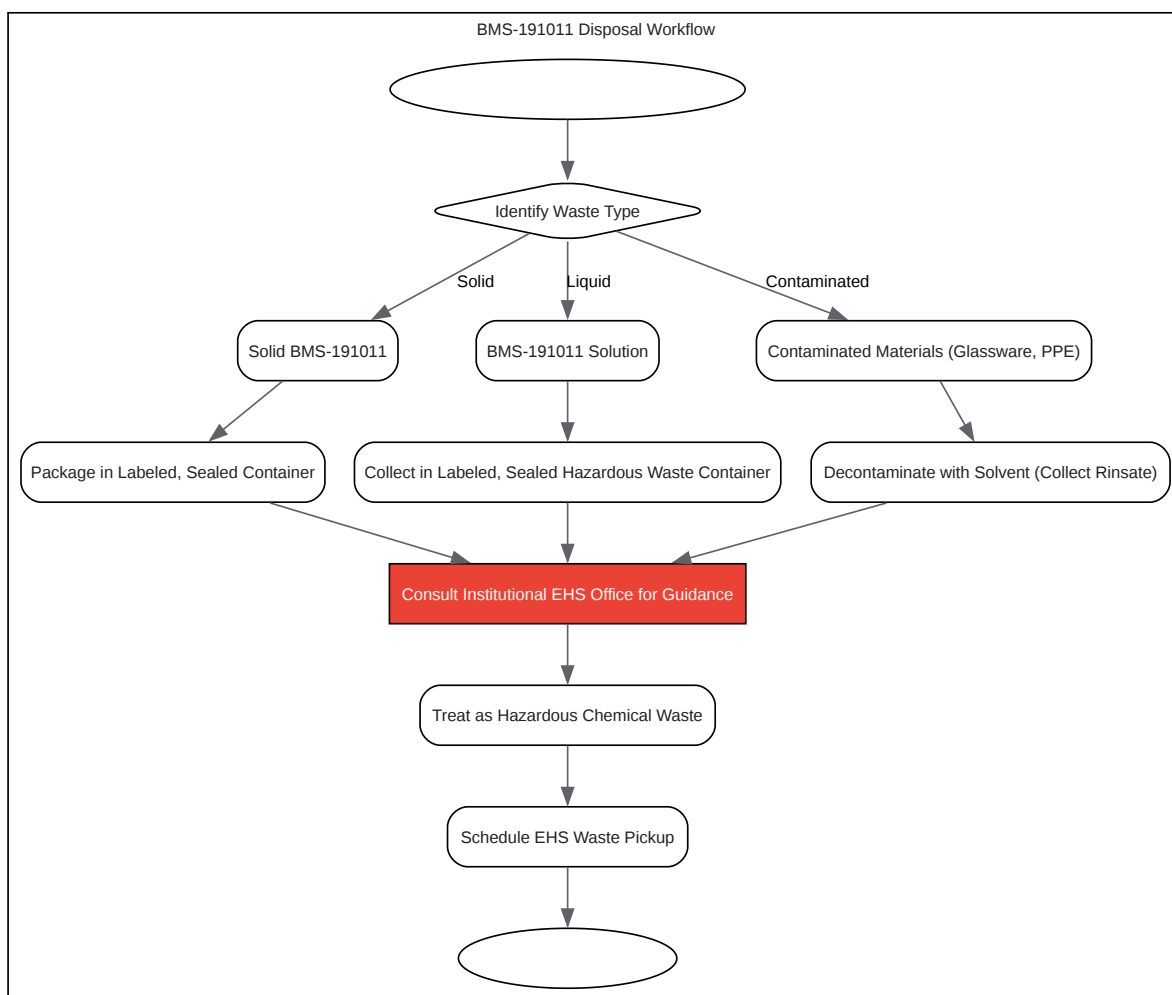
- **Waste Collection:** All solutions containing **BMS-191011** must be collected in a dedicated, sealed, and clearly labeled hazardous waste container. The label must specify all components, including the solvent (e.g., DMSO) and the solute (**BMS-191011**), with their approximate concentrations.
- **No Drain Disposal:** Under no circumstances should solutions containing **BMS-191011** be poured down the drain.
- **Institutional Pickup:** Schedule a pickup for the hazardous waste container with your institution's EHS office.

Decontamination of Glassware and Surfaces:

- **Initial Rinse:** Contaminated glassware and surfaces should first be rinsed with a suitable solvent capable of solubilizing **BMS-191011**, such as ethanol or DMSO. This rinsate must be collected and treated as hazardous waste.
- **Secondary Wash:** Following the initial rinse, wash the glassware and surfaces with a suitable laboratory detergent and water.
- **Final Rinse:** Perform a thorough final rinse with water.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **BMS-191011**.



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Caption: Workflow for the safe disposal of **BMS-191011**.

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References

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- [2. BMS 191011 | KCa1.1 channel activator | Hello Bio \[hellobio.com\]](#)
- [3. BMS 191011 | Calcium-Activated Potassium \(KCa\) Channels | Tocris Bioscience \[toocris.com\]](#)
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- To cite this document: BenchChem. [Proper Disposal of BMS-191011: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1667175/docs#proper-disposal-of-bms-191011-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b1667175/docs#proper-disposal-of-bms-191011-a-guide-for-laboratory-professionals)

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